

SKF-82958 hydrobromide solubility issues and solutions

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Compound of Interest

Compound Name: SKF-82958 hydrobromide

Cat. No.: B1668789

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SKF-82958 Hydrobromide Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of **SKF-82958 hydrobromide**.

Frequently Asked Questions (FAQs)

Q1: What is **SKF-82958 hydrobromide**?

A1: **SKF-82958 hydrobromide** is a full agonist of the dopamine D1 receptor, with selectivity over the D2 receptor.^{[1][2]} It is commonly used in research to study the role of the D1 receptor in various physiological processes.

Q2: What is the molecular weight of **SKF-82958 hydrobromide**?

A2: The molecular weight of **SKF-82958 hydrobromide** is 410.73 g/mol.^[1]

Q3: How should I store **SKF-82958 hydrobromide**?

A3: The solid, lyophilized form of **SKF-82958 hydrobromide** should be stored at -20°C in a desiccated environment and is stable for up to 36 months.^[3] Stock solutions should be stored at -20°C and used within one month to maintain potency.^{[2][3]} For longer-term storage of stock

solutions, -80°C is recommended, with use within six months.^[2] It is advisable to aliquot solutions to prevent multiple freeze-thaw cycles.^[3]

Q4: Is **SKF-82958 hydrobromide** light sensitive?

A4: While specific data on light sensitivity is not consistently provided, it is good laboratory practice to protect all research compounds from light, especially when in solution.

Solubility Data

The solubility of **SKF-82958 hydrobromide** can vary depending on the solvent and conditions. Below is a summary of its solubility in common laboratory solvents.

Solvent	Concentration	Notes
DMSO	≥ 100 mg/mL (243.47 mM)	Solubility is high, but the exact saturation point is not always specified. ^[1]
100 mM	Gentle warming may be required. ^[4]	
Water	5 mM	Gentle warming may be required. ^[4]
In Vivo Formulations		
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	≥ 2.5 mg/mL (6.09 mM)	A clear solution is achievable. ^[1]
10% DMSO, 90% (20% SBE-β-CD in saline)	≥ 2.5 mg/mL (6.09 mM)	A clear solution is achievable. ^[1]
10% DMSO, 90% corn oil	≥ 2.5 mg/mL (6.09 mM)	A clear solution is achievable. ^[1]

Troubleshooting Guide

This guide addresses common issues encountered when working with **SKF-82958 hydrobromide**.

Issue 1: The compound is not fully dissolving in the chosen solvent.

- Question: I am having trouble dissolving **SKF-82958 hydrobromide**, even in DMSO. What can I do?
- Answer:
 - Increase Temperature: Gentle warming of the solution can aid in dissolution, particularly for aqueous solutions.[4] Be cautious not to overheat, as this could degrade the compound.
 - Sonication: Use a sonicator bath to increase the dissolution rate.[2] This can be particularly effective for stubborn particulates.
 - Fresh Solvent: Ensure you are using a fresh, anhydrous grade of DMSO. Older DMSO can absorb moisture, which may affect the solubility of the compound.
 - Check Purity: If solubility issues persist, consider the purity of the compound, as impurities can affect solubility.

Issue 2: The compound precipitates out of solution after initial dissolution.

- Question: My **SKF-82958 hydrobromide** dissolved initially, but now I see precipitation. Why is this happening and how can I fix it?
- Answer:
 - Supersaturation: You may have created a supersaturated solution. Try preparing a slightly more dilute solution.
 - Temperature Changes: If the solution was warmed to aid dissolution, it might precipitate as it cools to room temperature. Try to maintain the working temperature or use a co-solvent system to improve stability at lower temperatures.
 - Solvent Evaporation: Ensure your storage container is sealed tightly to prevent solvent evaporation, which would increase the concentration and potentially lead to precipitation.

- pH of Aqueous Solutions: For aqueous buffers, the pH can significantly impact the solubility of a compound. Ensure the pH of your buffer is compatible with **SKF-82958 hydrobromide**.

Issue 3: Inconsistent results in my in vitro/in vivo experiments.

- Question: I am observing high variability in my experimental results with **SKF-82958 hydrobromide**. What could be the cause?
- Answer:
 - Solution Stability: For in vivo experiments, it is highly recommended to prepare fresh solutions daily.^[2] Stock solutions, even when stored correctly, can degrade over time.
 - Incomplete Dissolution: Ensure the compound is fully dissolved before use. Any undissolved particles will lead to inaccurate dosing.
 - Adsorption to Plastics: Some compounds can adsorb to the surface of plastic labware. Consider using low-adhesion tubes or glass vials for storage and preparation of solutions.
 - Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles of your stock solutions by preparing aliquots.^[3]

Experimental Protocols

Preparation of Stock Solution (100 mM in DMSO)

- Weighing: Accurately weigh the required amount of **SKF-82958 hydrobromide** powder. For example, for 1 mL of a 100 mM stock solution, you would need 41.07 mg.
- Dissolution: Add the appropriate volume of anhydrous DMSO.
- Mixing: Vortex the solution until the compound is fully dissolved. If necessary, gently warm the solution or use a sonicator to aid dissolution.
- Storage: Store the stock solution in aliquots at -20°C for up to one month or at -80°C for up to six months.^[2]

In Vitro Cell-Based cAMP Assay (TR-FRET)

This protocol is a general guideline for a time-resolved fluorescence resonance energy transfer (TR-FRET) assay to measure cAMP levels in response to D1 receptor activation by **SKF-82958 hydrobromide**.

Materials:

- CHO-K1 or HEK293 cells stably expressing the human dopamine D1 receptor.
- Culture Medium (e.g., Ham's F-12K or DMEM with 10% FBS).
- Stimulation Buffer (e.g., HBSS with 0.1% BSA, pH 7.4).
- **SKF-82958 hydrobromide**.
- TR-FRET cAMP assay kit.
- 384-well white microplates.
- Plate reader capable of TR-FRET.

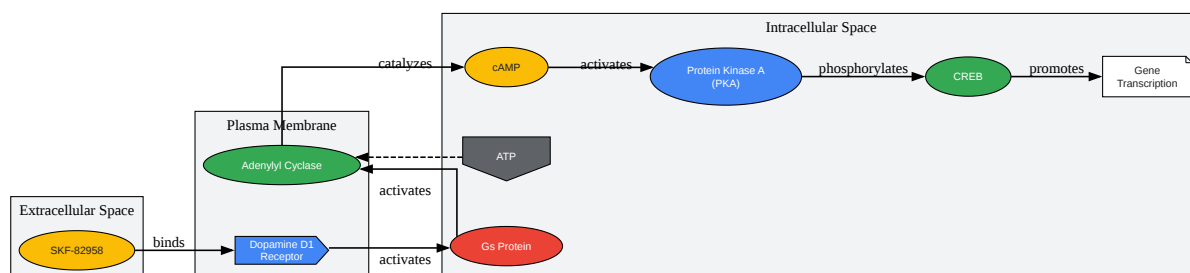
Procedure:

- Cell Preparation:
 - Culture the cells until they reach 80-90% confluency.
 - Harvest the cells and resuspend them in Stimulation Buffer to a density of 0.5×10^6 cells/mL.[\[5\]](#)
- Compound Preparation:
 - Prepare a dilution series of **SKF-82958 hydrobromide** in Stimulation Buffer.
- Assay:
 - Add 5 μ L of the **SKF-82958 hydrobromide** dilutions to the wells of the 384-well plate.

- For the basal control, add 5 μ L of Stimulation Buffer.
- Add 5 μ L of the cell suspension to each well.
- Incubate for a specified time (e.g., 15 minutes) at 37°C.[5]
- cAMP Detection:
 - Follow the instructions provided with your TR-FRET cAMP assay kit to lyse the cells and add the detection reagents.
- Data Acquisition:
 - Read the plate on a TR-FRET capable plate reader.
- Data Analysis:
 - Calculate the change in cAMP levels relative to the basal control and determine the EC50 of **SKF-82958 hydrobromide**.

Visualizations

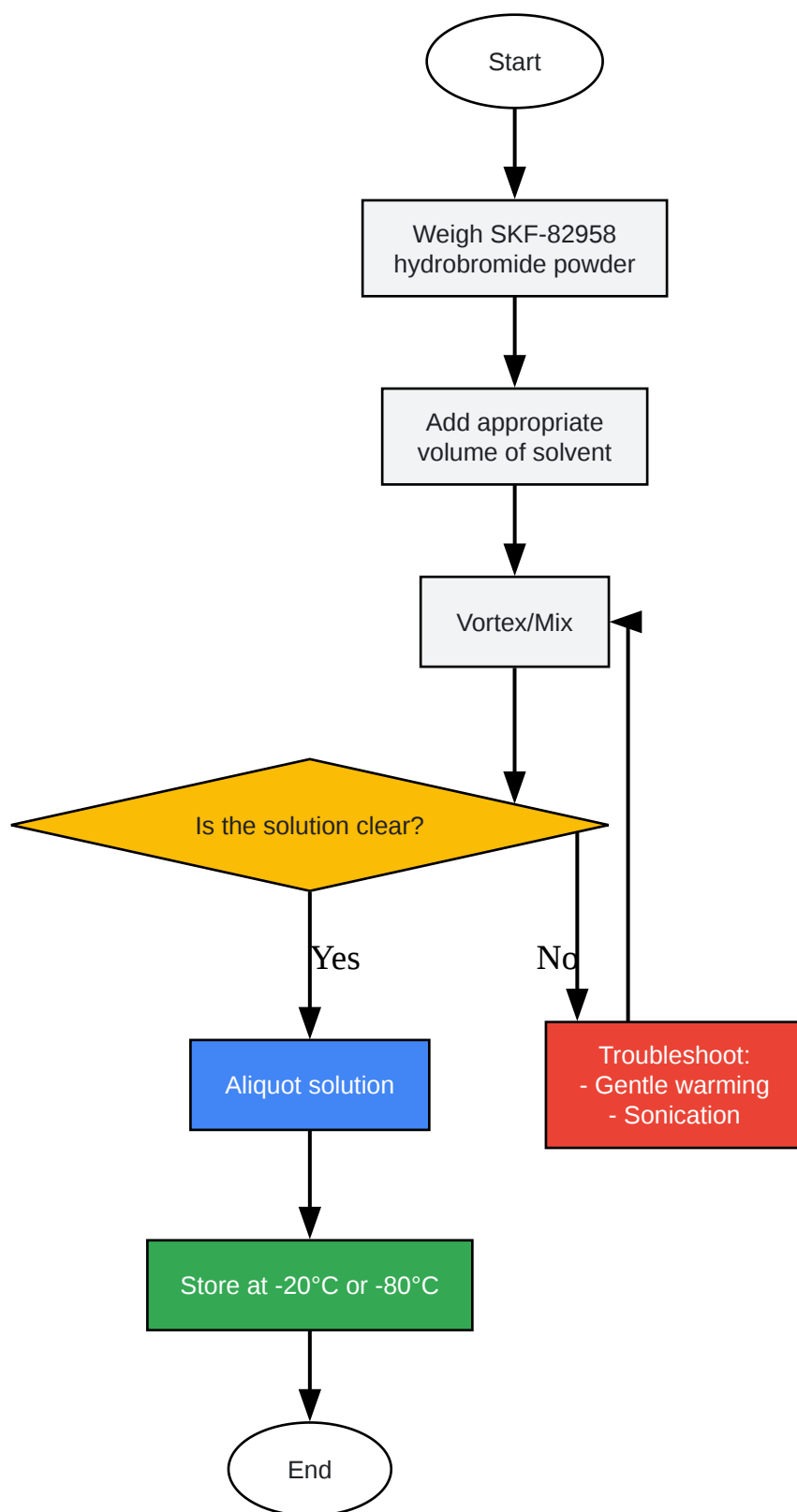
Dopamine D1 Receptor Signaling Pathway



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Caption: Dopamine D1 receptor signaling cascade initiated by SKF-82958.

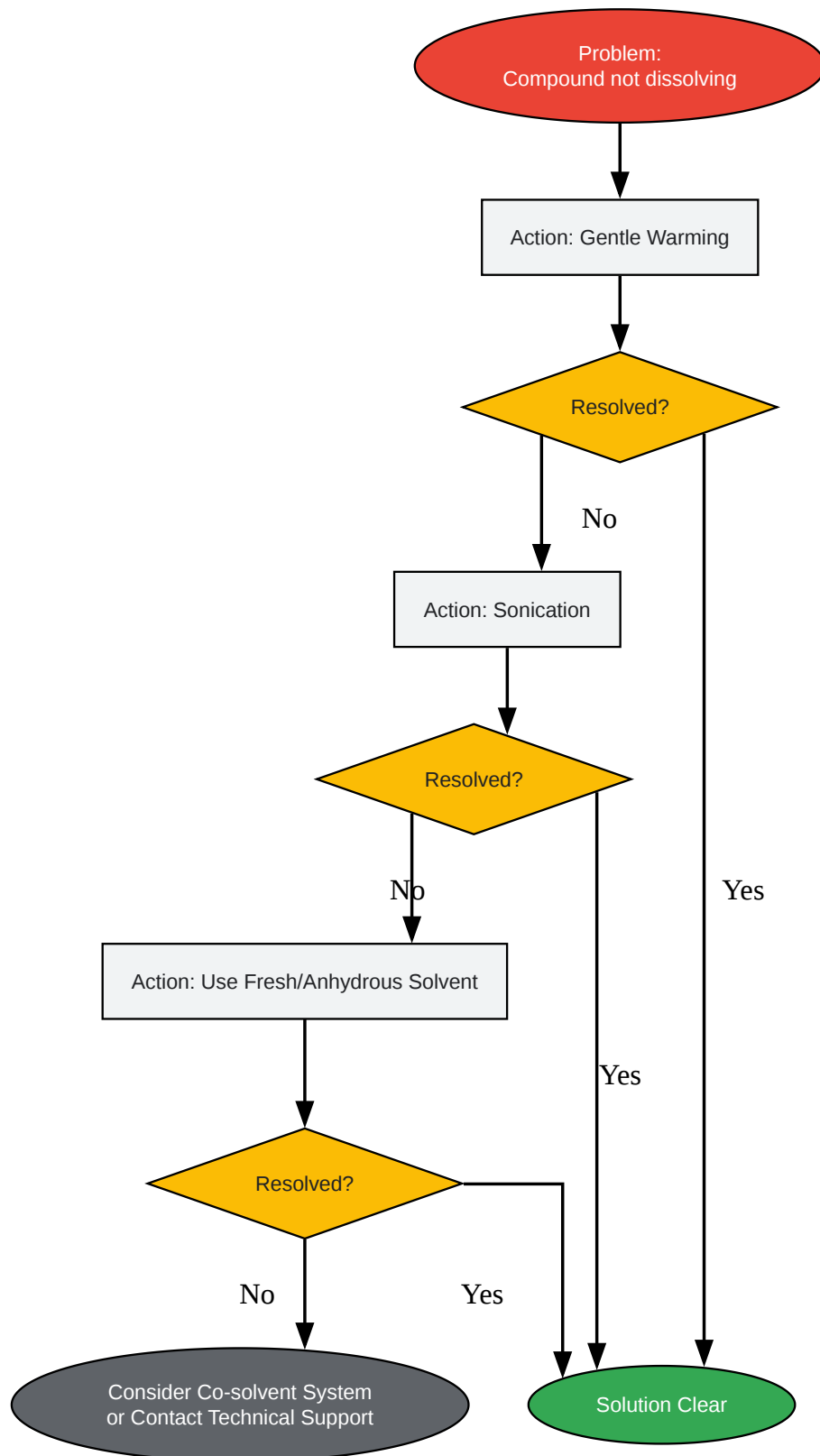
Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **SKF-82958 hydrobromide** stock solutions.

Troubleshooting Logic for Solubility Issues



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Caption: Logical steps for troubleshooting **SKF-82958 hydrobromide** solubility.

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